

Carbonate Ionophore VII: A Technical Guide for Advanced Research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Carbonate ionophore VII

Cat. No.: B15571182

[Get Quote](#)

CAS Number: 222310-82-9

This technical guide provides an in-depth overview of **Carbonate Ionophore VII**, a highly selective neutral carrier for carbonate ions. Tailored for researchers, scientists, and professionals in drug development and analytical chemistry, this document details the ionophore's physicochemical properties, mechanism of action, and established experimental protocols for its application in potentiometric sensing.

Core Physicochemical Properties

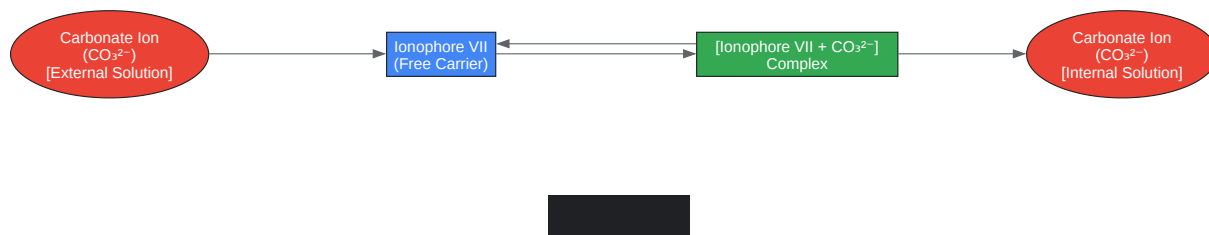
Carbonate Ionophore VII, systematically named (3 α ,5 β ,12 α)-N,N-dioctyl-3,12-bis[[4-(2,2,2-trifluoroacetyl)benzoyl]oxy]-cholan-24-amide, is a complex organic molecule designed for the specific task of binding and transporting carbonate ions across lipophilic membranes. Its key properties are summarized below.

Property	Value	Citations
CAS Number	222310-82-9	[1]
Molecular Formula	C ₅₈ H ₇₉ F ₆ NO ₇	[1]
Molecular Weight	1016.24 g/mol	[1]
Appearance	White to light yellow solid	
Synonyms	N,N-Dioctyl-3 α ,12 α -bis(4-trifluoroacetylbenzoxy)-5 β -cholan-24-amide, deoxy-3,12-bis(TFAB)CA	[1]
Solubility	Insoluble in water; Slightly soluble (0.1-1 mg/ml) in acetonitrile; Soluble in chloroform.	[2]
Storage	Store at 2-8°C, protect from light and moisture.	[2]

Mechanism of Action: A Molecular Tweezer

Carbonate Ionophore VII functions as a neutral carrier, facilitating the transport of carbonate ions (CO₃²⁻) across a hydrophobic barrier, such as a PVC membrane in an ion-selective electrode (ISE). The underlying mechanism involves a specific and reversible binding interaction.

The ionophore is a derivative of deoxycholic acid, featuring two crucial trifluoroacetylbenzoyl (TFAB) groups. These groups act as the binding sites for the carbonate ion. The interaction is a combination of covalent bonding and hydrogen bonding, where the TFAB moieties form a complex with the carbonate ion.[3] This structure effectively acts as a "molecular tweezer," precisely recognizing and encapsulating the target ion.[4] This high selectivity is fundamental to its utility in distinguishing carbonate from other anions.



[Click to download full resolution via product page](#)

Caption: Ionophore VII selectively binds carbonate, transports it across a membrane, and releases it.

Applications in Potentiometric Sensing

The primary and well-documented application of **Carbonate Ionophore VII** is as the active component in the fabrication of carbonate-selective electrodes.[5][6] These sensors are crucial tools for the direct measurement of carbonate concentrations in various matrices, most notably for monitoring oceanic carbon dioxide levels.[7] While its use in clinical diagnostics for measuring CO_2 in blood has been suggested, its application remains predominantly in environmental and analytical chemistry.[5]

Note for Drug Development Professionals: Extensive literature searches revealed no current applications of **Carbonate Ionophore VII** in direct therapeutic roles or for modulating biological signaling pathways. Its function is confined to its use as a sensing component in electrochemical devices.

Quantitative Performance Data

The efficacy of an ionophore is determined by its selectivity for the target ion over other potentially interfering ions. The selectivity is expressed by the selectivity coefficient,

$K_{pot}(\text{CO}_3^{2-}, \text{X})$, where a smaller value indicates greater selectivity for carbonate over the interfering anion X.

Interfering Ion (X)	Selectivity Coefficient ($\log K_{pot}(\text{CO}_3^{2-}, \text{X})$)
Chloride (Cl^-)	-4.4
Bicarbonate (HCO_3^-)	-3.7
Salicylate	-1.5
Perchlorate (ClO_4^-)	0.1
Nitrate (NO_3^-)	-4.4
Sulfate (SO_4^{2-})	-5.1
Dihydrogen Phosphate (H_2PO_4^-)	-4.2

Data sourced from a product information sheet for a carbonate-selective electrode based on **Carbonate Ionophore VII**, with measurements taken at pH 8.0.[\[7\]](#)

The electrode typically exhibits a Nernstian response slope of approximately -30.4 mV/decade in a linear range of 1.0×10^{-5} to 1.0×10^{-1} M for the carbonate ion.[\[8\]](#)

Experimental Protocols

Preparation of a Carbonate-Selective Membrane

This protocol describes the fabrication of a carbonate-sensitive PVC membrane, a critical component of an all-solid-state ion-selective electrode.

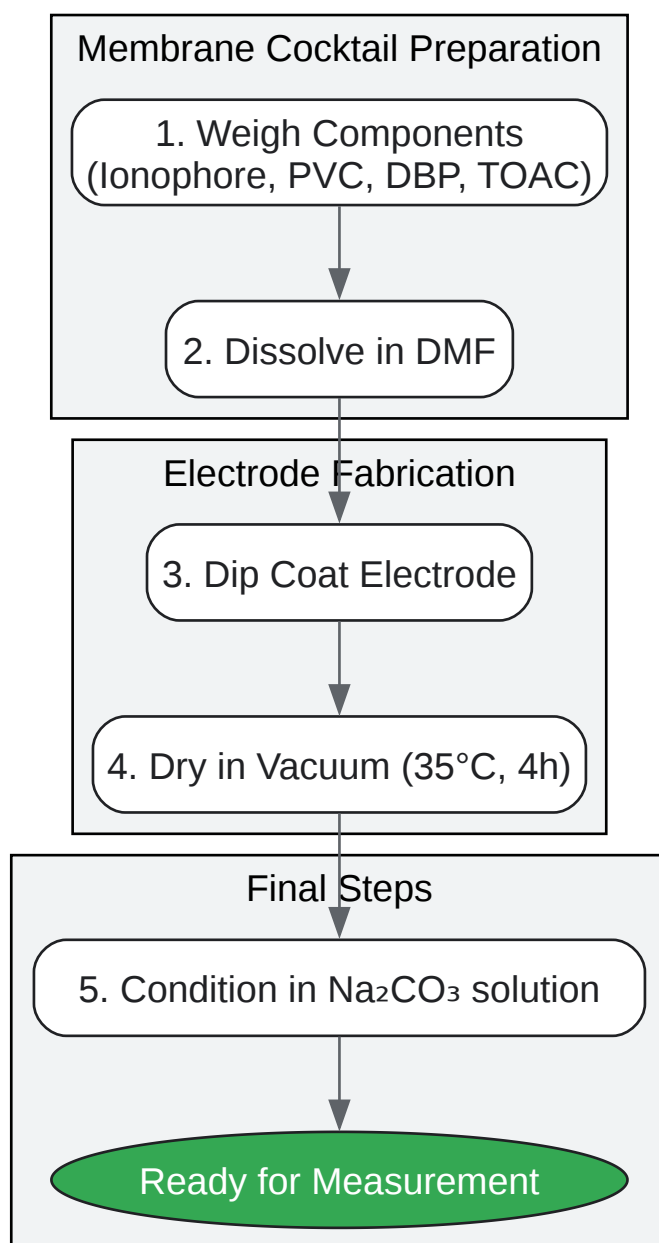
Materials:

- **Carbonate Ionophore VII**
- Dibutyl phthalate (DBP) - Plasticizer
- Tetraoctylammonium chloride (TOAC) - Ionic Additive
- Polyvinyl chloride (PVC)

- N,N-Dimethylformamide (DMF) - Solvent

Procedure:

- Prepare the Membrane Cocktail: In a glass vial, dissolve a total of 100 mg of the solid components in 1 mL of DMF. The mass fractions of the solid components are as follows:
 - **Carbonate Ionophore VII**: 5.2% (5.2 mg)
 - Dibutyl Phthalate (DBP): 47.1% (47.1 mg)
 - Tetraoctylammonium Chloride (TOAC): 0.6% (0.6 mg)
 - Polyvinyl Chloride (PVC): 92.4% (92.4 mg)
- Homogenize: Ensure all components are fully dissolved to create a homogenous solution. This is the membrane cocktail.
- Electrode Coating: Dip the active surface of the electrode body (e.g., a carbon film-coated wire) into the prepared membrane cocktail for approximately 2 seconds.
- Drying/Curing: Remove the electrode and dry it in a vacuum desiccator for 4 hours at 35°C to allow for complete solvent evaporation and formation of a stable membrane.
- Conditioning: Before use, activate the electrode by soaking it in a 10^{-3} mol/L Na_2CO_3 solution for at least 3 hours at room temperature.^{[3][8]}



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 碳酸盐离子载体 VII Selectophore™, function tested | Sigma-Aldrich [sigmaaldrich.com]
- 2. agscientific.com [agscientific.com]
- 3. mdpi.com [mdpi.com]
- 4. Recent developments in ionophore-based potentiometric electrochemical sensors for oceanic carbonate detection - Sensors & Diagnostics (RSC Publishing)
DOI:10.1039/D3SD00232B [pubs.rsc.org]
- 5. agscientific.com [agscientific.com]
- 6. scientificlabs.com [scientificlabs.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Carbonate Ionophore VII: A Technical Guide for Advanced Research]. BenchChem, [2026]. [Online PDF]. Available at:
[<https://www.benchchem.com/product/b15571182/docs#carbonate-ionophore-vii-a-technical-guide-for-advanced-research>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check